

handling and storage of corrosive 4-Ethylbenzenesulfonic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *4-Ethylbenzenesulfonic acid*

Cat. No.: B7799602

[Get Quote](#)

Technical Support Center: 4-Ethylbenzenesulfonic Acid

Welcome to the technical support center for **4-Ethylbenzenesulfonic acid** (CAS No. 98-69-1). This guide is intended for researchers, scientists, and drug development professionals, providing in-depth information on the safe handling and storage of this corrosive compound. Our goal is to equip you with the necessary knowledge to mitigate risks and troubleshoot potential issues during your experiments.

Quick Facts Table

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ O ₃ S	PubChem[1]
Molecular Weight	186.23 g/mol	PubChem[1]
Appearance	Solid or liquid	ChemicalBook[2], PubChem[1]
Density	1.229 g/mL at 25 °C	ChemicalBook[3]
Flash Point	>113 °C (>230 °F)	Sigma-Aldrich[4], ChemicalBook[3]
Primary Hazards	Corrosive; Causes severe skin burns and eye damage	PubChem[1]
GHS Hazard Codes	H314	PubChem[1]
Storage Class	8A (Combustible corrosive hazardous materials)	Sigma-Aldrich[4]

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 4-Ethylbenzenesulfonic acid?

A1: **4-Ethylbenzenesulfonic acid** is a corrosive substance that poses significant risks upon contact.[1][5] The primary hazards include:

- Skin Corrosion: It can cause severe skin burns upon direct contact.[1]
- Eye Damage: The compound can cause serious and potentially irreversible eye damage.[1]
- Respiratory Irritation: Inhalation of its dust or mist may lead to respiratory tract irritation and could cause chemical pneumonitis.[5]

It is imperative to handle this chemical with appropriate personal protective equipment (PPE) and within a controlled environment, such as a chemical fume hood, to minimize exposure.[6][7]

Q2: What are the proper storage conditions for 4-Ethylbenzenesulfonic acid?

A2: Proper storage is crucial to maintain the stability of **4-Ethylbenzenesulfonic acid** and to prevent hazardous situations. Key storage guidelines include:

- Container: Store in a tightly sealed, original container in a cool, dry, and well-ventilated area. [\[8\]](#)[\[9\]](#)
- Incompatibilities: Keep it segregated from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)[\[3\]](#)[\[10\]](#) Contact with these substances can lead to vigorous reactions.
- Environment: Protect containers from physical damage, extreme temperature fluctuations, and direct sunlight.[\[8\]](#)
- Location: Store in a designated corrosives storage cabinet.[\[11\]](#) Containers should be stored below eye level to minimize the risk of accidental dropping.[\[11\]](#)

Q3: What Personal Protective Equipment (PPE) is mandatory when handling 4-Ethylbenzenesulfonic acid?

A3: A comprehensive PPE ensemble is required to ensure personal safety. The recommended PPE includes:

- Eye and Face Protection: Chemical splash goggles and a face shield are essential to protect against splashes.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#)
- Skin Protection: Wear chemical-resistant gloves (nitrile or neoprene are suitable), a lab coat, and an acid-resistant apron or suit.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[12\]](#) Ensure that pant legs are worn over boots.[\[9\]](#)
- Respiratory Protection: If there is a risk of inhaling dust or vapors, a NIOSH-approved respirator with an appropriate acid gas cartridge is necessary.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Footwear: Closed-toe, chemical-resistant shoes or boots are required.[\[6\]](#)[\[7\]](#)[\[9\]](#)

Q4: How should 4-Ethylbenzenesulfonic acid waste be disposed of?

A4: **4-Ethylbenzenesulfonic acid** and its containers must be treated as hazardous waste.[\[9\]](#)

- Consult Regulations: Always adhere to federal, state, and local environmental regulations for chemical waste disposal.[\[6\]](#)
- Collection: Collect waste in a designated, properly labeled, and sealed container.[\[9\]](#) Do not mix with other waste streams unless compatibility is confirmed.
- Professional Disposal: Arrange for disposal through a licensed hazardous waste disposal company.[\[9\]](#)[\[13\]](#) Do not pour it down the drain.[\[9\]](#)[\[14\]](#)

Troubleshooting Guide

Scenario 1: Accidental Spill

Issue: A small to moderate spill of **4-Ethylbenzenesulfonic acid** has occurred in the laboratory.

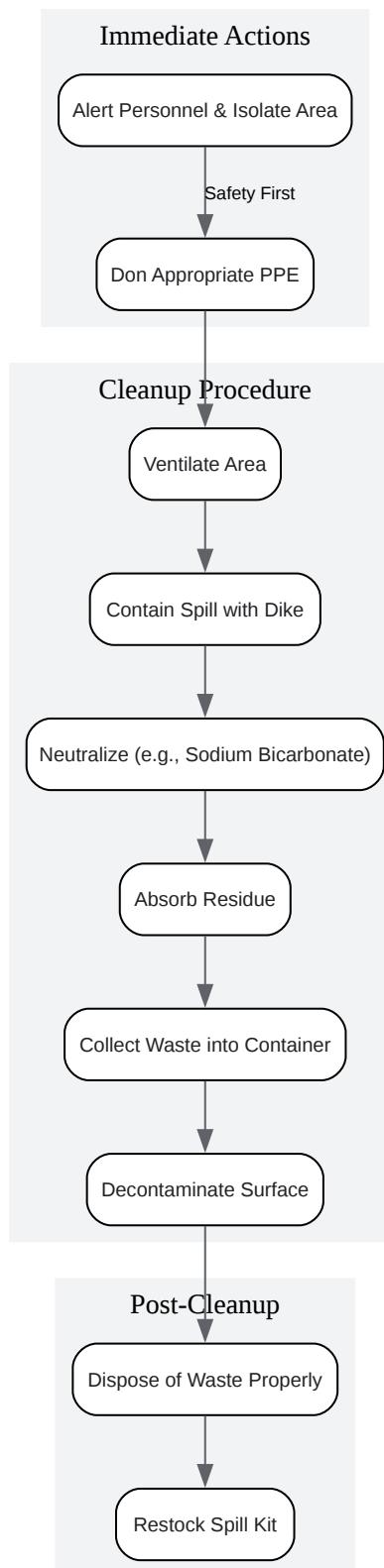
Causality: Spills can result from improper handling, container failure, or accidental knocking over of containers. The immediate concern is the corrosive nature of the acid, which can damage surfaces and pose a severe hazard to personnel.

Step-by-Step Protocol:

- Alert Personnel and Isolate the Area: Immediately notify others in the vicinity and restrict access to the spill area.[\[15\]](#)
- Don Appropriate PPE: Before attempting any cleanup, ensure you are wearing the full PPE as described in the FAQ section.[\[15\]](#)
- Ventilate the Area: If it is safe to do so, increase ventilation in the area by opening a fume hood sash.[\[16\]](#)
- Contain the Spill: Create a dike around the spill using an inert absorbent material like sand, vermiculite, or a commercial acid spill neutralizer.[\[9\]](#)[\[16\]](#)[\[17\]](#) Do not use combustible

materials like paper towels to absorb the initial spill.[17]

- Neutralize and Absorb: Working from the outside in, slowly and carefully apply a neutralizing agent such as sodium bicarbonate or soda ash.[9][16][17] Use pH paper to confirm that the spill has been neutralized.[16][17] Once neutralized, absorb the residue with an inert material.
- Collect Waste: Carefully scoop the absorbed material into a designated, leak-proof container for hazardous waste.[15][16][18]
- Decontaminate: Clean the spill area with soap and water.[15] If the acid was highly concentrated, you may need to collect the cleaning water as hazardous waste.[15]
- Dispose of Waste: Label the waste container appropriately and arrange for its disposal according to institutional and local regulations.[13]
- Restock Supplies: Replenish any used materials in the spill kit.[15]



[Click to download full resolution via product page](#)

Caption: Workflow for handling a corrosive acid spill.

Scenario 2: Accidental Exposure

Issue: A researcher has come into direct contact with **4-Ethylbenzenesulfonic acid** on their skin or in their eyes.

Causality: This can occur due to inadequate PPE, splashes during handling, or equipment failure. The corrosive nature of the acid necessitates immediate and thorough first aid to minimize tissue damage.

Step-by-Step Protocol:

- Skin Contact:
 - Immediately go to the nearest emergency safety shower.[11]
 - Remove all contaminated clothing while under the shower.[14][19]
 - Flush the affected area with copious amounts of lukewarm water for at least 15 minutes.[6][18]
 - Seek immediate medical attention after flushing.[6][14][18][19] Do not apply any creams or ointments.[6]
- Eye Contact:
 - Immediately proceed to the nearest emergency eyewash station.[8][11]
 - Hold the eyelids open and flush the eyes with a gentle, continuous stream of lukewarm water for at least 15 minutes.[6][14][18][19]
 - Remove contact lenses if present and easy to do so.[6][14][19]
 - Seek immediate medical attention.[6][14][18][19]
- Inhalation:
 - Move the affected person to fresh air immediately.[14][18][19]

- If breathing is difficult, administer oxygen if you are trained to do so.[6] If breathing has stopped, perform artificial respiration.[6][18]
- Seek immediate medical attention.[6][14][19]
- Ingestion:
 - Do NOT induce vomiting.[6][14][19]
 - Rinse the mouth thoroughly with water.[14][19]
 - If the person is conscious and able to swallow, have them drink one or two glasses of water to dilute the acid.
 - Seek immediate medical attention.[6][14][19]

References

- National Center for Biotechnology Information. (n.d.). **4-Ethylbenzenesulfonic acid**. PubChem.
- Haz-Map. (n.d.). **4-Ethylbenzenesulfonic acid**.
- Chemsoc. (n.d.). **4-Ethylbenzenesulfonic acid**.
- North Carolina Department of Public Health. (2019). Occupational Safety Resources on Sulfuric Acid.
- CORECHEM Inc. (n.d.). Safe Handling Guide: Sulfuric Acid.
- Capital Resin Corporation. (2022). Strategies for the Safe Handling of Sulfonic Acid.
- National Center for Biotechnology Information. (n.d.). **4-Ethylbenzenesulfonic acid** | C8H10O3S | CID 7402. PubChem.
- Queen Mary University of London. (n.d.). Spill procedure: Clean-up guidance.
- Chemsafe. (n.d.). 10 Tips Working Safely with corrosives.
- University of Texas at Austin. (n.d.). Chemical Spill Cleanup.
- J&K Scientific LLC. (2021). Chemical spill cleanup procedures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-Ethylbenzenesulfonic acid | C8H10O3S | CID 7402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Ethylbenzenesulfonic acid | 98-69-1 [chemicalbook.com]
- 3. 4-Ethylbenzenesulfonic acid CAS#: 98-69-1 [m.chemicalbook.com]
- 4. 4-乙基苯磺酸 technical grade, 95% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 4-Ethylbenzenesulfonic acid - Hazardous Agents | Haz-Map [haz-map.com]
- 6. cloudfront.zoro.com [cloudfront.zoro.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. NC DPH: Occupational and Environmental Epidemiology: Occupational Safety Resources on Sulfuric Acid [epi.dph.ncdhhs.gov]
- 9. Safe Handling Guide: Sulfuric Acid - CORECHEMA Inc. [corecheminc.com]
- 10. 4-Ethylbenzenesulfonic acid | CAS#:98-69-1 | Chemsric [chemsrc.com]
- 11. chemsafe.ie [chemsafe.ie]
- 12. capitalresin.com [capitalresin.com]
- 13. 4-Ethylbenzenesulfonic acid | C8H10O3S | CID 7402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. sigmaaldrich.com [sigmaaldrich.com]
- 15. 5.4.1.1 Incidental Spill Cleanup Procedures | Environment, Health and Safety [ehs.cornell.edu]
- 16. qmul.ac.uk [qmul.ac.uk]
- 17. jk-sci.com [jk-sci.com]
- 18. purdue.edu [purdue.edu]
- 19. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [handling and storage of corrosive 4-Ethylbenzenesulfonic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7799602#handling-and-storage-of-corrosive-4-ethylbenzenesulfonic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com